

# Methyl 7-azaindole-3-glyoxylate: A Technical Guide for Drug Discovery Professionals

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## Compound of Interest

Compound Name: Methyl 7-azaindole-3-glyoxylate

Cat. No.: B015997

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CAS Number: 357263-49-1

Synonyms: Methyl (7-azaindol-3-yl)oxoacetate,  $\alpha$ -Oxo-1H-pyrrolo[2,3-b]pyridine-3-acetic acid methyl ester

This technical guide provides an in-depth overview of **Methyl 7-azaindole-3-glyoxylate**, a key building block in the synthesis of pharmacologically active compounds. The 7-azaindole scaffold is a "privileged structure" in medicinal chemistry, frequently utilized for its ability to mimic the hinge-binding motif of ATP in various kinases.<sup>[1][2][3]</sup> This document outlines the compound's properties, a proposed synthetic route with a detailed experimental protocol, and its potential applications in drug development, particularly in the design of kinase inhibitors.

## Physicochemical Properties

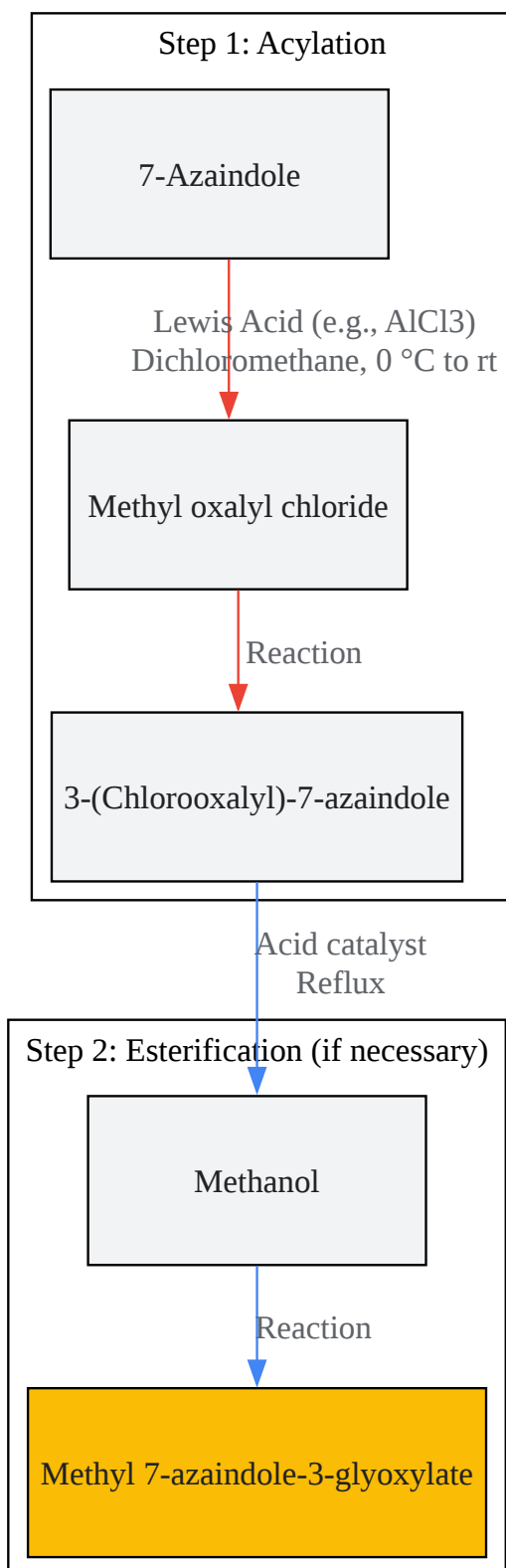
A summary of the key physicochemical properties of **Methyl 7-azaindole-3-glyoxylate** is presented in the table below. These values are crucial for understanding the compound's behavior in various experimental settings.

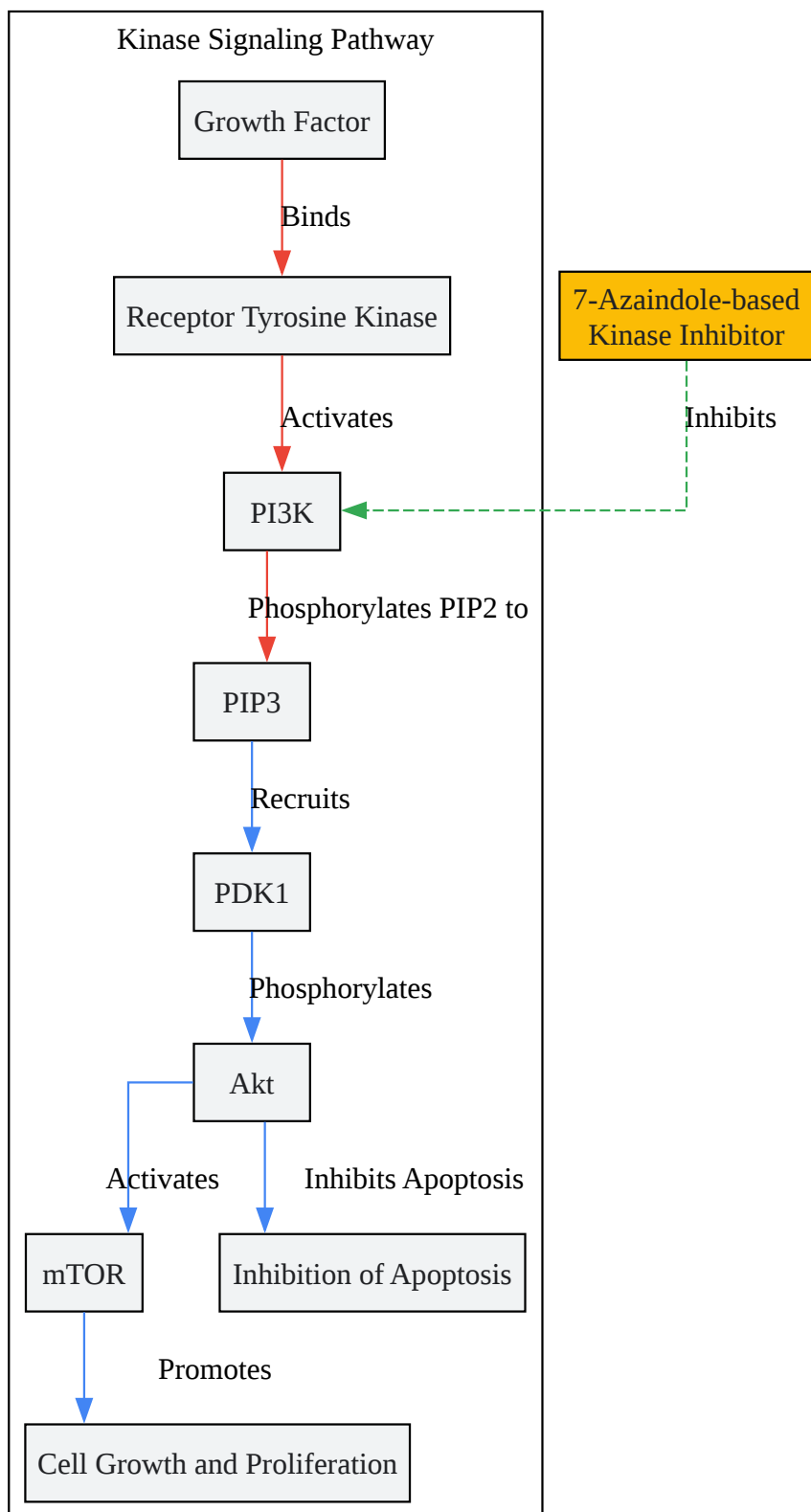
Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	
Molecular Weight	204.18 g/mol	
CAS Number	357263-49-1	
Appearance	Off-white to yellow solid (predicted)	
Melting Point	165-168 °C	
Boiling Point	399.1 °C at 760 mmHg (predicted)	
LogP	0.91860 (predicted)	
pKa	11.42 ± 0.40 (predicted)	

## Synthesis of Methyl 7-azaindole-3-glyoxylate

While a specific, detailed experimental protocol for the synthesis of **Methyl 7-azaindole-3-glyoxylate** is not extensively documented in publicly available literature, a plausible synthetic route can be devised based on established methodologies for the functionalization of the 7-azaindole core. The most common and effective method for introducing an acyl group at the C3 position of 7-azaindole is through a Friedel-Crafts acylation or a similar electrophilic substitution reaction.<sup>[4]</sup>

A proposed two-step synthesis starting from commercially available 7-azaindole is outlined below.





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## References

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- 3. img01.pharmablock.com [img01.pharmablock.com]
- 4. Friedel–Crafts reaction - Wikipedia [en.wikipedia.org]
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